Protocol 1: Synthesis of the Core Scaffold via Steglich Esterification

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Compound of Interest

Compound Name:	*4-Acetylphenyl 4-methoxybenzoate*
Cat. No.:	*B339764*

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Objective: High-yield synthesis of **4-acetylphenyl 4-methoxybenzoate**. Causality & Design: The reaction utilizes a Steglich esterification[1]. Dicyclohexylcarbodiimide (DCC) acts as a dehydrating agent, forming an O-acylisourea intermediate with 4-methoxybenzoic acid. To prevent the dead-end rearrangement into an unreactive N-acylurea, 4-Dimethylaminopyridine (DMAP) is added as an acyl transfer catalyst. DMAP forms a highly reactive N-acylpyridinium species, which is readily attacked by the sterically hindered phenolic oxygen of 4-hydroxyacetophenone[1].

Step-by-Step Methodology:

- Preparation: In a 100 mL round-bottomed flask, dissolve 4-methoxybenzoic acid (2.646 g, 17.4 mmol) and 4-hydroxyacetophenone (2.367 g, 17.4 mmol) in 60 mL of anhydrous dichloromethane (DCM)[1].
- Activation: Add DCC (3.590 g, 17.4 mmol) and DMAP (0.425 g, 3.48 mmol) to the reaction mixture at room temperature[1].

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- In-Process Control: Stir the mixture continuously for 20 hours. Self-Validation: The progressive precipitation of dicyclohexylurea (DCU) as a white, insoluble solid serves as a visual indicator of reaction progression.
- Workup: Filter the precipitated DCU. Dilute the filtrate with excess DCM and transfer to a separatory funnel.
- Purification: Wash the organic layer sequentially with water (3 × 20 mL), very dilute sodium hydroxide solution (10 mL) to remove unreacted phenols/acids, and brine (2 × 15 mL)[1].
- Isolation: Dry over anhydrous sodium sulfate, filter, and evaporate the solvent. Triturate the crude solid using chloroform and n-hexane to yield **4-acetylphenyl 4-methoxybenzoate** as a creamish solid (Yield: ~68%)[1].

Protocol 2: Synthesis of Mesogenic Oxime Derivatives

Objective: Chemoselective conversion of the ketone to an oxime, yielding 4-(1-(hydroxyimino)ethyl)phenyl 4-methoxybenzoate. Causality & Design: Oxime derivatives are vital building blocks for heterocyclic synthesis and liquid crystal materials[1]. The challenge is to condense the ketone without hydrolyzing the ester. Pyridine is employed as a dual-purpose reagent: it acts as an acid scavenger to neutralize the HCl from hydroxylamine hydrochloride (liberating the nucleophilic free amine), and it buffers the solution to protect the ester linkage[2].

Step-by-Step Methodology:

- Preparation: Combine **4-acetylphenyl 4-methoxybenzoate** (2.701 g, 10 mmol), hydroxylamine hydrochloride (1.395 g, 20 mmol), and pyridine (1.60 mL, 20 mmol) in 80 mL of absolute ethanol[2].
- Reaction: Attach a reflux condenser and heat the mixture to reflux for 18 hours[2]. Ethanol provides the necessary thermal energy while keeping the polar intermediates solvated.
- Solvent Removal: Rearrange the condenser for downward distillation and remove excess ethanol on a water bath[2].

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- Workup: Allow the residue to cool, then quench with 40 mL of distilled water. Extract the aqueous mixture with diethyl ether (60 mL)[2].
- Washing & Isolation: Wash the ether layer with water (2 × 15 mL) and brine, then dry over anhydrous magnesium sulfate[2]. Evaporate the ether to obtain the crude oxime.
- Purification: Recrystallize from methanol to yield the pure oxime (Yield: ~59%). This product can subsequently be reacted hydrothermally with thiophene-2-carboxylic acid to form nematic liquid crystals[2].

Protocol 3: Directed Fries Rearrangement for Polyfunctionalized Benzophenones

Objective: Synthesis of 1-(5-acetyl-2-hydroxyphenyl)-1-(4-methoxyphenyl)methanone.
Causality & Design: In strongly acidic conditions, competitive O-acylation and C-acylation must be managed[3]. By subjecting the ester to a Brønsted superacid like trifluoromethanesulfonic acid (TfOH) or a Lewis acid ($AlCl_3$), the ester bond is cleaved to form an acylium ion. Because the para-position of the phenolic ring is structurally blocked by the acetyl group, the acylium ion is forced to attack the ortho-position exclusively[4]. This eliminates the need for complex chromatographic separation of regioisomers.

Step-by-Step Methodology:

- Preparation: In an oven-dried Schlenk flask under inert atmosphere, dissolve **4-acetylphenyl 4-methoxybenzoate** (5 mmol) in a minimal amount of anhydrous solvent (or use neat TfOH depending on the chosen acid system)[4].
- Catalyst Addition: Slowly add anhydrous $AlCl_3$ (7.5 mmol, 1.5 eq) in portions. Note: If using TfOH, perform the reaction in a concentrated acid medium to favor C-acylation over O-acylation[3].
- Thermal Activation: Heat the mixture to 100–120 °C for 2 to 4 hours. Self-Validation: The reaction mixture will typically darken as the highly conjugated 2-hydroxybenzophenone complex forms.

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- Quenching: Cool the flask to 0 °C in an ice bath and carefully quench by slowly adding 1M HCl and crushed ice to break the aluminum complex.
- Extraction: Extract the aqueous phase with ethyl acetate (3 × 20 mL). Wash the combined organic layers with saturated $NaHCO_3$ and brine, then dry over Na_2SO_4.
- Purification: Concentrate under reduced pressure and purify via silica gel column chromatography to isolate the pure ortho-rearranged diketone.

Quantitative Data Summary

The following table summarizes the key experimental metrics and analytical markers for the described workflows to ensure rapid cross-referencing during laboratory execution.

Reaction Type	Reagents & Conditions	Target Product	Expected Yield	Key Analytical Marker (IR/NMR)
Steglich Esterification	DCC, DMAP, DCM, RT, 20 h	4-Acetylphenyl 4-methoxybenzoate	~68%	Strong ester C=O stretch ~1730 cm^{-1}
Oxime Condensation	$NH_2OH·HCl$, Pyridine, EtOH, Reflux, 18 h	4-(1-(hydroxyimino)ethyl)phenyl 4-methoxybenzoate	~59%	Broad O-H stretch ~3200-3300 cm^{-1}
Fries Rearrangement	$AlCl_3$ or TfOH, 100-120 °C, 2-4 h	1-(5-acetyl-2-hydroxyphenyl)-1-(4-methoxyphenyl) methanone	~65-75%	Disappearance of ester C=O; appearance of H-bonded ketone C=O
Hydrothermal Esterification	Thiophene-2-carboxylic acid, $Hg(OAc)_2$, 160 °C	Oximino Thiophene Ester (Nematic LC)	~60-70%	Disappearance of oxime O-H stretch

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